

Introduction: Understanding N-cyclohexylaniline Hydrochloride

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Compound of Interest

Compound Name: *N-cyclohexylaniline Hydrochloride*

CAS No.: 64316-73-0

Cat. No.: B1597006

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N-cyclohexylaniline and its derivatives are important intermediates in the synthesis of various dyes, pharmaceuticals, and agrochemicals.[1] As with many substituted anilines, which are known for their metabolic liabilities, a thorough understanding of the safety and handling protocols for **N-cyclohexylaniline Hydrochloride** is paramount for ensuring the safety of laboratory personnel and the integrity of research.[2][3] This guide provides a comprehensive overview of the hazards, safe handling procedures, and emergency responses associated with this compound.

It is important to note that while this guide specifically addresses **N-cyclohexylaniline Hydrochloride**, much of the available toxicological and safety data pertains to its free base, N-cyclohexylaniline (CAS No. 1821-36-9).[4][5] The hydrochloride salt is typically a solid crystalline substance, which may have different physical properties such as increased water solubility and lower volatility compared to the free base, which is often a liquid.[1][6] However, the fundamental toxicological hazards associated with the aniline moiety remain. Therefore, the safety precautions outlined should be considered fully applicable to the hydrochloride salt form.

Section 1: Chemical and Physical Properties

A clear understanding of a compound's properties is the foundation of its safe use. The data below primarily corresponds to the N-cyclohexylaniline free base.

Property	Value	Source(s)
Chemical Name	N-cyclohexylaniline	[7]
CAS Number	1821-36-9	[4]
Molecular Formula	C12H17N	[4][8]
Molecular Weight	175.27 g/mol	[8][9]
Appearance	Dark brown or Orange liquid; White to light yellow crystalline powder	[1][7][8]
Melting Point	14-15 °C	[7][8]
Boiling Point	191-192 °C (at 73 mmHg)	[7][8]
Density	0.996 g/mL at 20 °C	[8]
Flash Point	136 °C	[7][8]
Water Solubility	Not miscible or difficult to mix in water	[1][7][8]

Note: **N-cyclohexylaniline Hydrochloride** will be a solid at room temperature with a higher melting point and greater water solubility.

Section 2: Hazard Identification and Toxicological Summary

N-cyclohexylaniline Hydrochloride is classified as a hazardous substance. The primary risks are associated with acute toxicity through multiple exposure routes and its irritant properties.[6] [9] The Globally Harmonized System (GHS) classification provides a clear summary of its hazards.

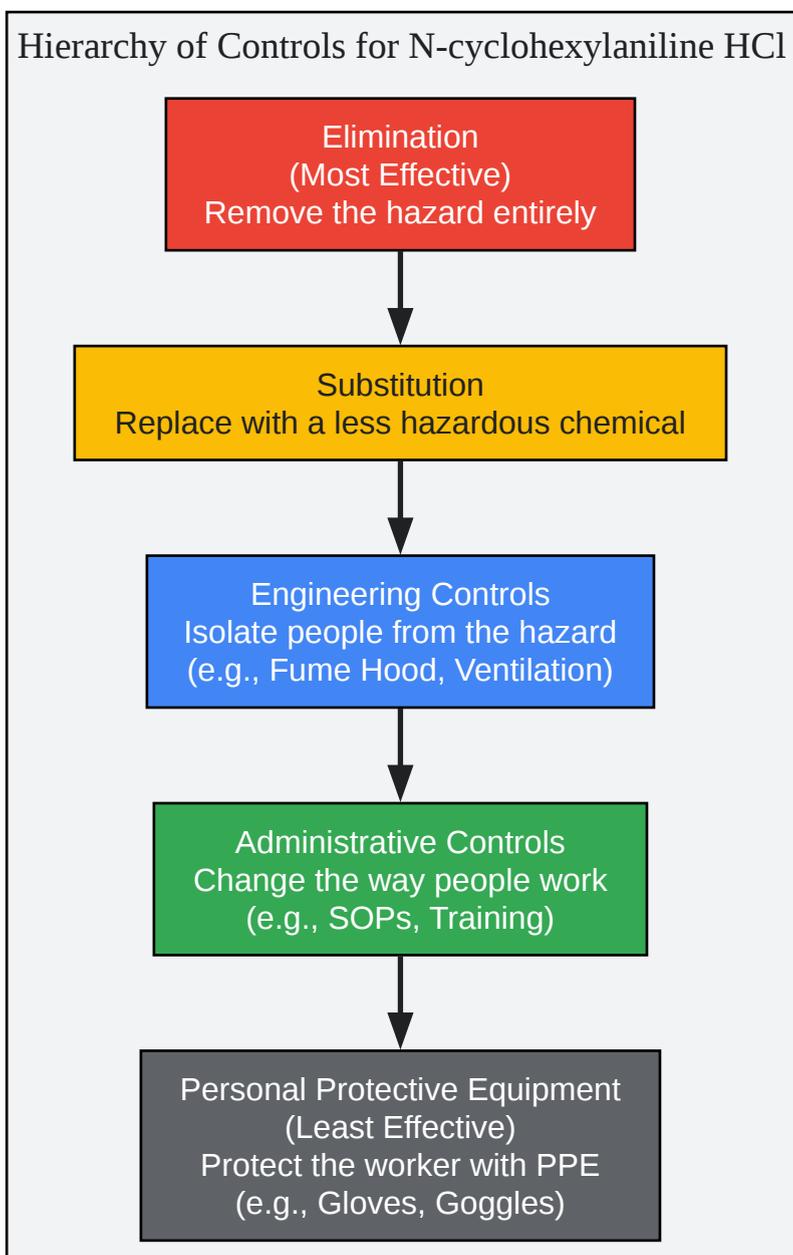
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

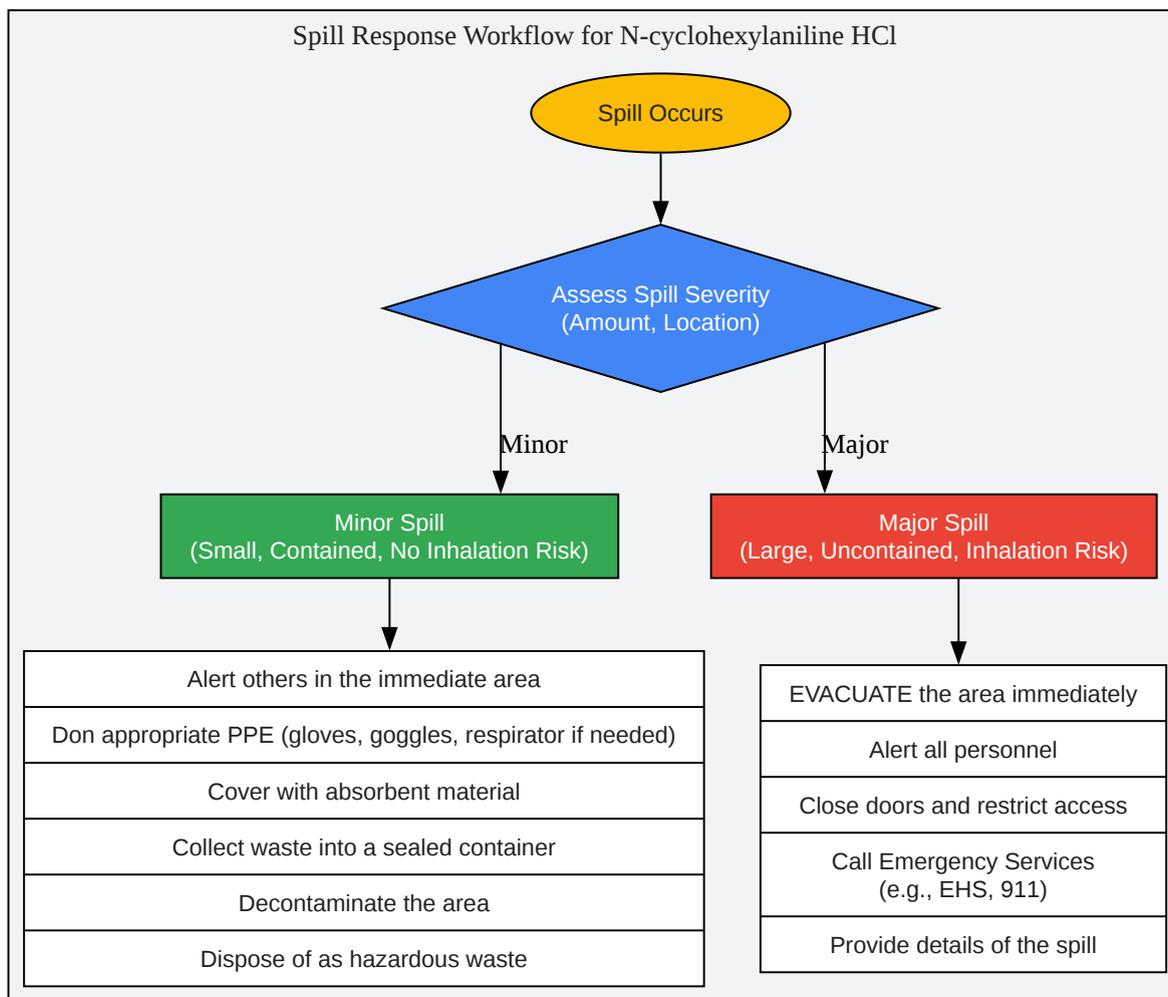
(Source: Aggregated from multiple safety data sheets and chemical databases)[5][6][9]

The Signal Word for this compound is Warning.[5] The toxicological profile indicates that exposure through ingestion, skin contact, or inhalation of dust/aerosols can lead to systemic harm.[8][9] Direct contact will cause significant irritation to the skin and eyes, and repeated dermal exposure may lead to skin sensitization.[6][9]

Section 3: The Hierarchy of Hazard Controls

To ensure maximum safety, a multi-layered approach to hazard control must be implemented. This "Hierarchy of Controls" prioritizes strategies from most to least effective. Relying solely on Personal Protective Equipment (PPE) is insufficient; it is the last line of defense.





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Caption: A workflow outlining the decision-making process for responding to a chemical spill.

For a minor spill (manageable by trained personnel):

- Alert personnel in the immediate vicinity.

- Wear appropriate PPE, including respiratory protection if necessary. [4][10]3. Carefully sweep or vacuum up the solid material, avoiding dust generation. If a liquid, use an inert absorbent material. [11]4. Place the contaminated material into a clearly labeled, sealed container for hazardous waste disposal. [11]5. Clean the spill area thoroughly with soap and water. [11] For a major spill (large quantity, uncontained, or outside of a fume hood):
- Evacuate the laboratory immediately. [12]2. Alert others to stay away from the area.
- If safe to do so, close the laboratory doors to contain vapors or dust.
- Contact your institution's Environmental Health & Safety (EHS) department and/or emergency services. [12]Provide them with the chemical name and SDS.

Section 8: Waste Disposal

All waste materials contaminated with **N-cyclohexylaniline Hydrochloride** must be treated as hazardous waste. [4]

- Contaminated Solids: Collect all contaminated items (gloves, paper towels, absorbent pads, etc.) in a designated, sealed, and clearly labeled hazardous waste container. [11]* Unused Product: Unused or waste **N-cyclohexylaniline Hydrochloride** must be disposed of through an approved hazardous waste program. Do not dispose of it down the drain or in regular trash. [4][13]* Regulations: All disposal must be in strict accordance with local, state, and federal regulations. [4][13]

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